

GsMTx-4: A Comparative Guide to its Inhibitory Profile Across Species

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: GsMTx-4
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Introduction

GsMTx-4, a peptide toxin isolated from the venom of the tarantula *Grammostola spatulata*, has emerged as an important pharmacological tool for studying mechanosensitive ion channels (MSCs).[1] Its ability to selectively inhibit cationic MSCs, particularly members of the Piezo and Transient Receptor Potential (TRP) channel families, has made it invaluable for elucidating the roles of these channels in various physiological and pathological processes.[1] This guide provides a comprehensive comparison of **GsMTx-4**'s inhibitory profile across different species and channel subtypes, supported by experimental data and detailed methodologies.

Mechanism of Action

Unlike traditional channel blockers that physically occlude the pore, **GsMTx-4** acts as a "gating modifier".[2][3] It partitions into the cell membrane and, through its interaction with the lipid bilayer, alters the local membrane tension. This change in the mechanical environment of the channel makes it less sensitive to mechanical stimuli, effectively increasing the energy required for channel opening.[3] A key feature of **GsMTx-4** is its lack of stereospecificity, with both the L- and D-enantiomers exhibiting similar inhibitory activity.[2][4]

Quantitative Inhibitory Profile of GsMTx-4

The following table summarizes the reported inhibitory concentrations (IC₅₀) and dissociation constants (K_d) of **GsMTx-4** for various ion channels across different species and experimental systems.

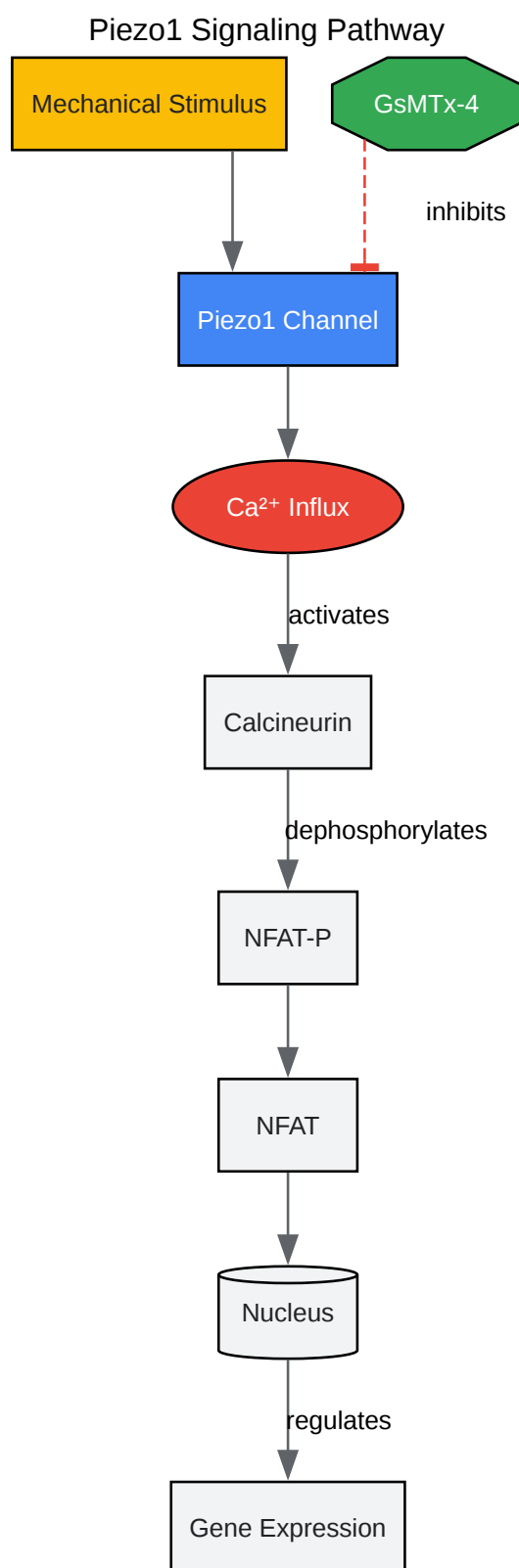
Channel	Species/Cell Line	Method	Parameter	Value	Reference
Piezo1	Human (HEK293 cells)	Whole-cell patch clamp	% inhibition	~80% at μM concentrations	[2] [4]
Piezo1	Human (HEK293 cells)	Outside-out patch clamp	Kd	~155 nM	[2] [4]
Piezo1	Mouse	Electrophysiology	Kd	157 nM	[5]
Piezo2	Human (HEK293 cells)	Whole-cell patch clamp	% inhibition	55.7 $\pm$ 21.4% at 5 μM (D-GsMTx-4)	[4]
Piezo2	Human (QGP-1 cells)	Whole-cell patch clamp	% inhibition	~90% at 5 μM (D-GsMTx-4)	[6]
TRPC1	-	Electrophysiology	-	Inhibited by GsMTx-4	[7]
TRPC6	-	Electrophysiology	-	Inhibited by GsMTx-4	[7]
Stretch-Activated Channels (SACs)	Rat (Astrocytes)	Outside-out patch clamp	Kd	630 nM	
Stretch-Activated BK Channel (SAKcaC)	Chick (Ventricular myocytes)	Inside-out patch clamp	% inhibition	Near complete at 100 nM (~80 mV)	[8]

Signaling Pathways Modulated by GsMTx-4

GsMTx-4's inhibition of Piezo and TRP channels disrupts downstream signaling cascades crucial for various cellular functions.

Piezo1 Signaling Pathway

Activation of Piezo1 channels by mechanical stimuli leads to a rapid influx of Ca^{2+} . This increase in intracellular calcium can activate the calmodulin-dependent phosphatase Calcineurin, which in turn dephosphorylates the Nuclear Factor of Activated T-cells (NFAT). Dephosphorylated NFAT then translocates to the nucleus to regulate gene expression involved in processes like cell proliferation and differentiation.

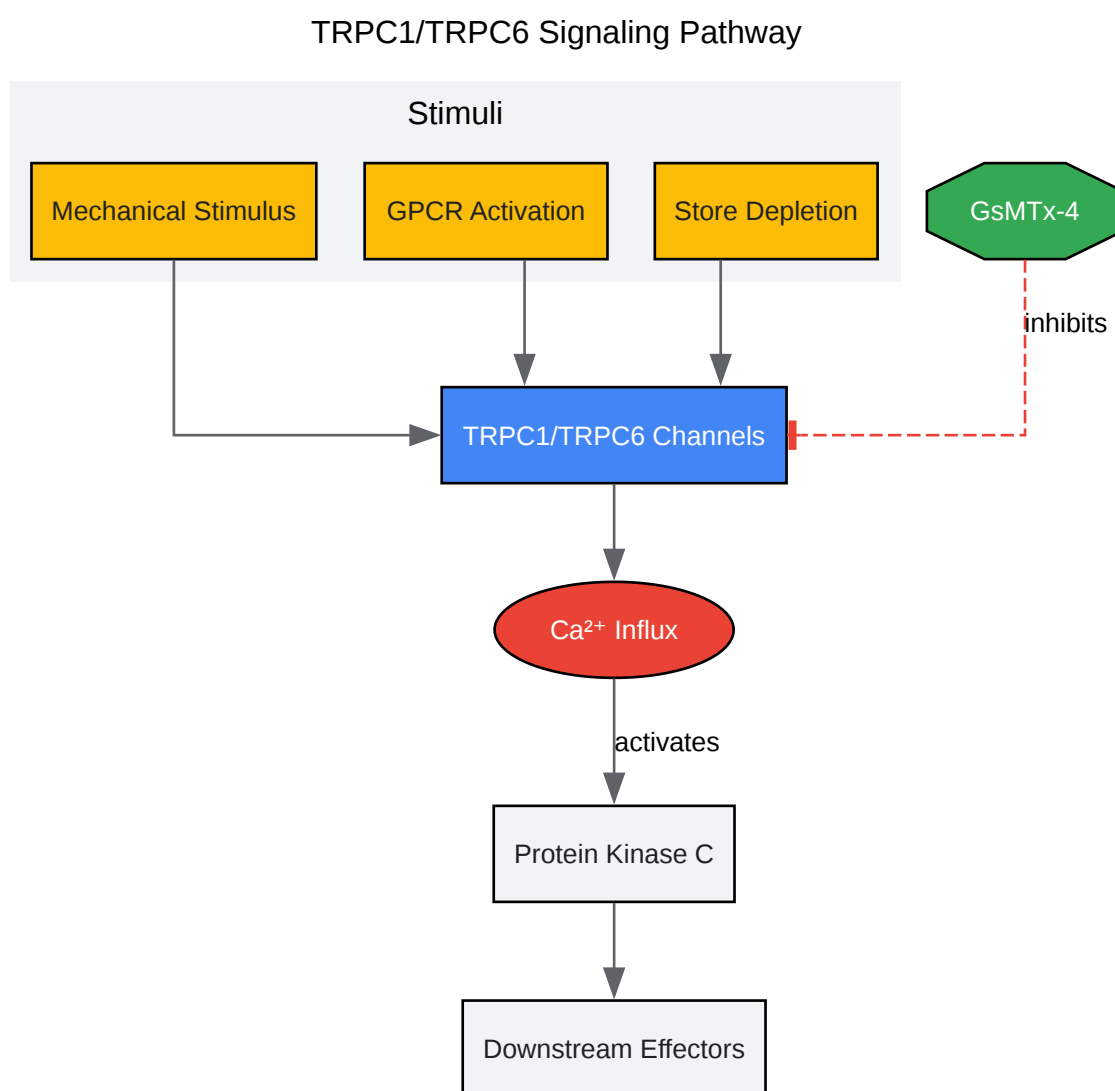


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Caption: Downstream signaling cascade following Piezo1 activation and its inhibition by **GsMTx-4**.

TRPC1/TRPC6 Signaling Pathway

TRPC1 and TRPC6 are mechanosensitive channels that can also be activated by G-protein coupled receptor (GPCR) signaling and store-operated calcium entry (SOCE). Their activation leads to Ca^{2+} influx, which can activate Protein Kinase C (PKC) and other downstream effectors, influencing processes like smooth muscle contraction and cell proliferation.



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Caption: Activation pathways of TRPC1/TRPC6 channels and their inhibition by **GsMTx-4**.

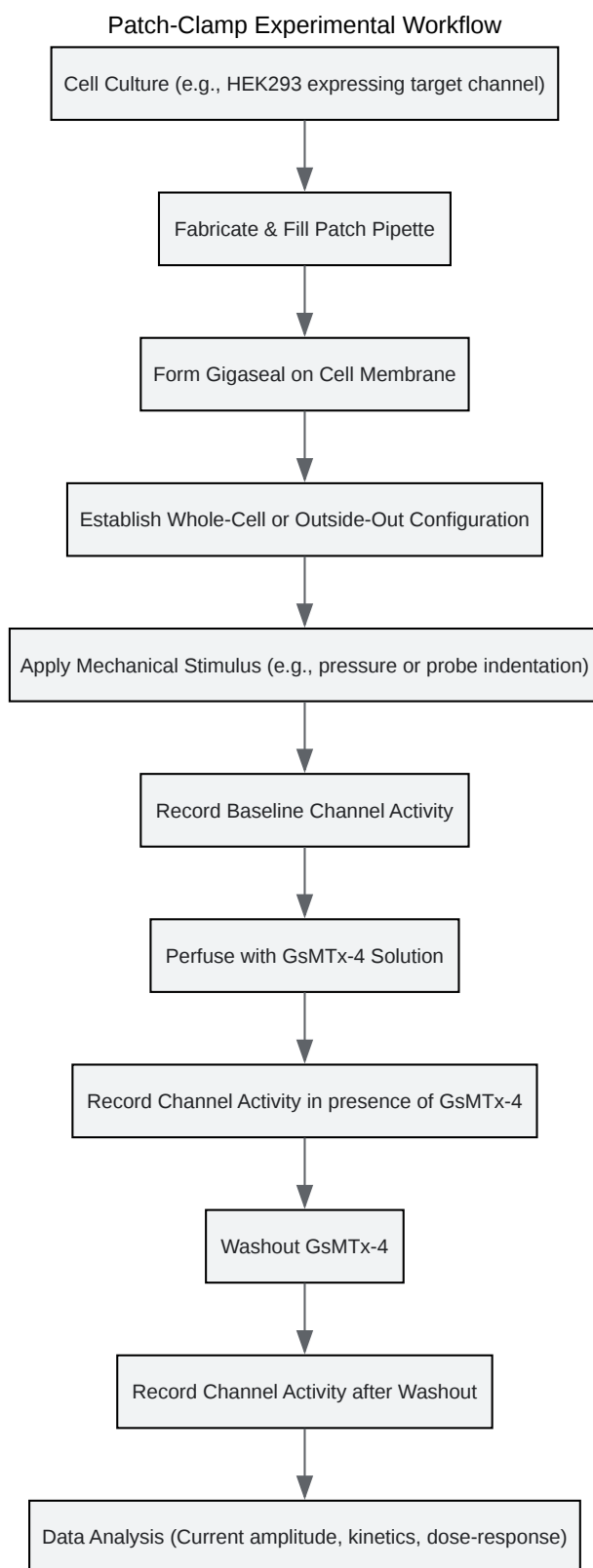
Experimental Protocols

The primary technique used to characterize the inhibitory effects of **GsMTx-4** is patch-clamp electrophysiology.

Whole-Cell and Outside-Out Patch-Clamp Recording

This technique allows for the direct measurement of ion channel currents in response to mechanical stimulation in the presence and absence of **GsMTx-4**.

Typical Experimental Workflow:



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Caption: A generalized workflow for assessing **GsMTx-4**'s inhibitory effects using patch-clamp electrophysiology.

Key Solutions and Parameters:

- Extracellular Solution (for Piezo1): Typically contains (in mM): 145 NaCl, 5 KCl, 3 MgCl₂, 0.1 CaCl₂, and 10 HEPES (pH 7.4).[\[1\]](#)
- Pipette (Intracellular) Solution (for Piezo1): Typically contains (in mM): 133 CsCl and 10 HEPES (pH 7.4).[\[1\]](#)
- Holding Potential: Cells are often voltage-clamped at potentials ranging from -80 mV to -50 mV.[\[8\]](#)[\[9\]](#)
- Mechanical Stimulation: Can be applied via negative pressure through the patch pipette or by direct indentation of the cell membrane with a fine glass probe.

Comparison with Alternative Inhibitors

While **GsMTx-4** is a potent and relatively specific inhibitor of cationic MSCs, other compounds are also used to study these channels.

Inhibitor	Target(s)	Mechanism of Action	Key Characteristics
GsMTx-4	Piezo1, Piezo2, TRPC1, TRPC6, other SACs	Gating modifier (alters lipid bilayer mechanics)	High potency, relatively specific for cationic MSCs, L- and D-enantiomers are active.
Dooku1	Piezo1	Antagonist of the Yoda1 agonist binding site	Does not inhibit constitutive Piezo1 activity; IC50 of 1.3 μM (HEK293) and 1.5 μM (HUVECs) against Yoda1-induced Ca^{2+} entry. [10] [11] Can act as a weak agonist in some systems. [12] [13]
Gadolinium (Gd^{3+})	Non-specific mechanosensitive channels, L-type Ca^{2+} channels, Na^{+} channels	Pore block and alteration of lipid packing	Broad-spectrum blocker of MSCs. [14] Lacks specificity, with an EC50 of 1.4 μM for L-type calcium channels in guinea-pig ventricular myocytes. [15]
Ruthenium Red	Piezo1, some TRP channels	Pore blocker	Non-specific cationic channel blocker. IC50 of $5.4 \pm 0.9 \mu\text{M}$ for Piezo1 at -80 mV. [16]
Streptomycin	Non-specific cationic MSCs	Open channel block	Use-dependent inhibition. [2] [4]

Conclusion

GsMTx-4 remains an important tool for the study of mechanosensitive ion channels. Its unique mechanism of action as a gating modifier and its relative specificity for cationic MSCs provide a powerful approach to dissecting the roles of these channels in health and disease.

Understanding its inhibitory profile across different species and channel subtypes, as detailed in this guide, is crucial for the accurate interpretation of experimental results and for the potential development of novel therapeutics targeting mechanotransduction pathways.

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References

- 1. GsMTx4: Mechanism of Inhibiting Mechanosensitive Ion Channels - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 2. The mechanosensitive ion channel Piezo1 is inhibited by the peptide GsMTx4 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 3. Properties and Mechanism of the Mechanosensitive Ion Channel Inhibitor GsMTx4, a Therapeutic Peptide Derived from Tarantula Venom - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 4. The mechanosensitive ion channel Piezo1 is inhibited by the peptide GsMTx4 - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 5. [researchgate.net](https://www.researchgate.net/publication/260111111) [[researchgate.net](https://www.researchgate.net/publication/260111111)]
- 6. [tandfonline.com](https://www.tandfonline.com/doi/abs/10.1080/14737500.2011.581111) [[tandfonline.com](https://www.tandfonline.com/doi/abs/10.1080/14737500.2011.581111)]
- 7. [researchgate.net](https://www.researchgate.net/publication/260111111) [[researchgate.net](https://www.researchgate.net/publication/260111111)]
- 8. The neuropeptide GsMTx4 inhibits a mechanosensitive BK channel through the voltage-dependent modification specific to mechano-gating - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 9. [researchgate.net](https://www.researchgate.net/publication/260111111) [[researchgate.net](https://www.researchgate.net/publication/260111111)]
- 10. Yoda1 analogue (Dooku1) which antagonizes Yoda1-evoked activation of Piezo1 and aortic relaxation - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 11. [medchemexpress.com](https://www.medchemexpress.com/peptides/GsMTx4.html) [[medchemexpress.com](https://www.medchemexpress.com/peptides/GsMTx4.html)]
- 12. Dual action of Dooku1 on PIEZO1 channel in human red blood cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]

- [13. Dual action of Dooku1 on PIEZO1 channel in human red blood cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Gadolinium Ions Block Mechanosensitive Channels by Altering the Packing and Lateral Pressure of Anionic Lipids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. The stretch-activated ion channel blocker gadolinium also blocks L-type calcium channels in isolated ventricular myocytes of the guinea-pig - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. refubium.fu-berlin.de \[refubium.fu-berlin.de\]](#)
- To cite this document: BenchChem. [GsMTx-4: A Comparative Guide to its Inhibitory Profile Across Species]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15852505/docs#gsmtx-4-a-comparative-guide-to-its-inhibitory-profile-across-species\]](https://www.benchchem.com/product/b15852505/docs#gsmtx-4-a-comparative-guide-to-its-inhibitory-profile-across-species)

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